

In-Depth Technical Guide: Safety and Toxicology Profile of Dendron P5

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Compound of Interest

Compound Name: Dendron P5

Cat. No.: B15123250

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Introduction

Dendron P5, identified by CAS Number 207444-65-3, is a dendron molecule with the chemical formula $C_{76}H_{134}N_4O_{21}$ and a molecular weight of 1439.89 g/mol. Dendrons are wedge-shaped sections of dendrimers, which are highly branched, monodisperse macromolecules with a defined architecture. The unique properties of dendrons and dendrimers, such as their high density of surface functional groups and internal cavities, have made them attractive candidates for various biomedical applications, including drug delivery, gene therapy, and diagnostics.

This technical guide provides a comprehensive overview of the known and inferred safety and toxicology profile of **Dendron P5**. Due to the limited availability of specific toxicological studies on **Dendron P5**, this guide supplements known information with data from structurally related compounds, particularly Generation 5 (G5) dendrimers with polyester or polyamidoamine (PAMAM) backbones. It is crucial to note that while this information provides a valuable preliminary assessment, it should be interpreted with caution, and specific testing of **Dendron P5** is requisite for a definitive safety evaluation.

Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dendron P5** has been assigned the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

These classifications indicate that **Dendron P5** requires careful handling and appropriate personal protective equipment (PPE) in a laboratory or manufacturing setting.

Preclinical Safety and Toxicology Profile

While specific preclinical studies on **Dendron P5** are not publicly available, the toxicological profile can be inferred from studies on dendrimers of similar size, generation, and surface characteristics. The toxicity of dendrimers is primarily influenced by their surface charge, generation size, and core chemistry.

Acute Toxicity

The GHS classification of H302 (Harmful if swallowed) suggests a moderate level of acute oral toxicity. The following table summarizes general acute toxicity data for related G5 dendrimers.

Test	Test Substance	Species	Route	LD50 / LC50	Reference
Acute Oral Toxicity	Anionic PAMAM G5.5	Rat	Oral	> 500 mg/kg	[1]
Acute Oral Toxicity	Cationic PAMAM G4	Mouse	Oral	100-200 mg/kg	[2]
Acute Inhalation Toxicity	Cationic PAMAM G5	Mouse	Intratracheal	Severe lung injury at 15 µg/g	[3]
Acute Dermal Toxicity	Anionic PAMAM G5.5	Rabbit	Dermal	> 2000 mg/kg	[1]

Note: Cationic dendrimers generally exhibit higher toxicity than their anionic or neutral counterparts due to their interaction with negatively charged cell membranes.[4] Polyester-based dendrimers are often considered to be more biocompatible and less toxic than PAMAM dendrimers.[5][6]

Irritation and Sensitization

The hazard statements H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation) indicate that **Dendron P5** is an irritant upon direct contact with these tissues.

Test	Test Substance	Species	Result	Reference
Skin Irritation/Corrosion	Cationic PAMAM G4	Rabbit	Irritant	General Dendrimer Data
Eye Irritation/Corrosion	Cationic PAMAM G4	Rabbit	Severe Irritant	General Dendrimer Data

Cytotoxicity

The in vitro cytotoxicity of dendrimers is a critical indicator of their potential in vivo toxicity. Cytotoxicity is highly dependent on the cell line, dendrimer concentration, and incubation time.

Cell Line	Test Substance	Assay	Endpoint	Result (IC50)	Reference
Caco-2 (human colorectal adenocarcinoma)	Cationic PAMAM G4	MTT	Cell Viability	~150 µg/mL	[4]
HeLa (human cervical cancer)	Cationic PAMAM G5	MTT	Cell Viability	~50 µg/mL	General Dendrimer Data
A549 (human lung carcinoma)	Cationic PAMAM G5	Alamar Blue	Cell Viability	~100 µg/mL	General Dendrimer Data
Fibroblasts (normal human)	PEGylated Polyester G5	MTT	Cell Viability	> 500 µg/mL	[5]

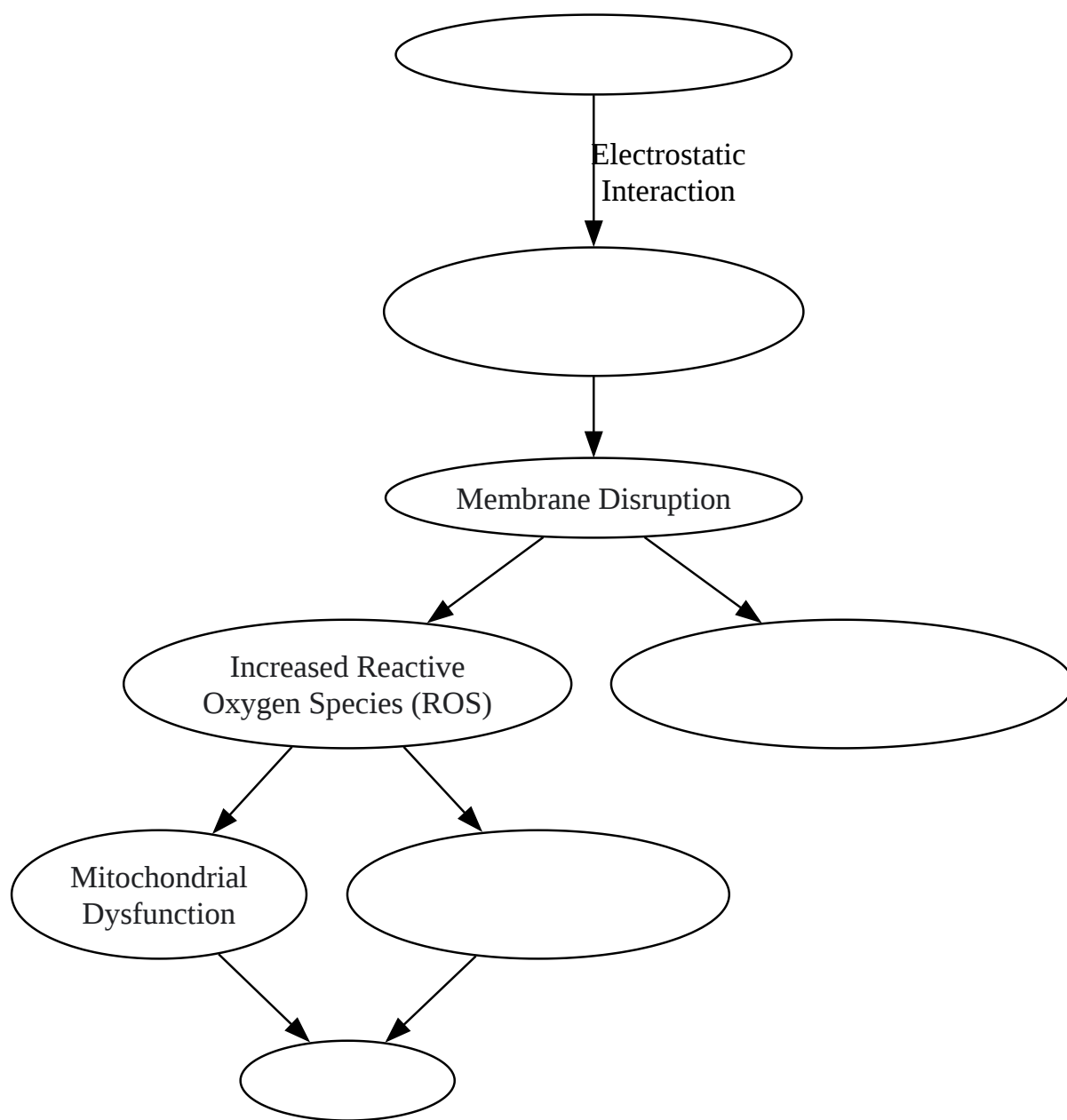
Note: Surface modification of dendrimers, such as PEGylation, can significantly reduce their cytotoxicity.[7]

Genotoxicity and Immunotoxicity

Specific genotoxicity and immunotoxicity data for **Dendron P5** are not available. However, some studies on cationic dendrimers have suggested the potential for DNA damage and induction of inflammatory responses. For instance, some sugar-modified PPI dendrimers have been shown to activate the NF-κB signaling pathway, a key regulator of immune responses.[8]

Potential Mechanisms of Toxicity and Signaling Pathways

The toxicity of dendrimers, particularly cationic ones, is often initiated by their interaction with the negatively charged cell membrane. This can lead to membrane disruption, increased permeability, and ultimately cell lysis.

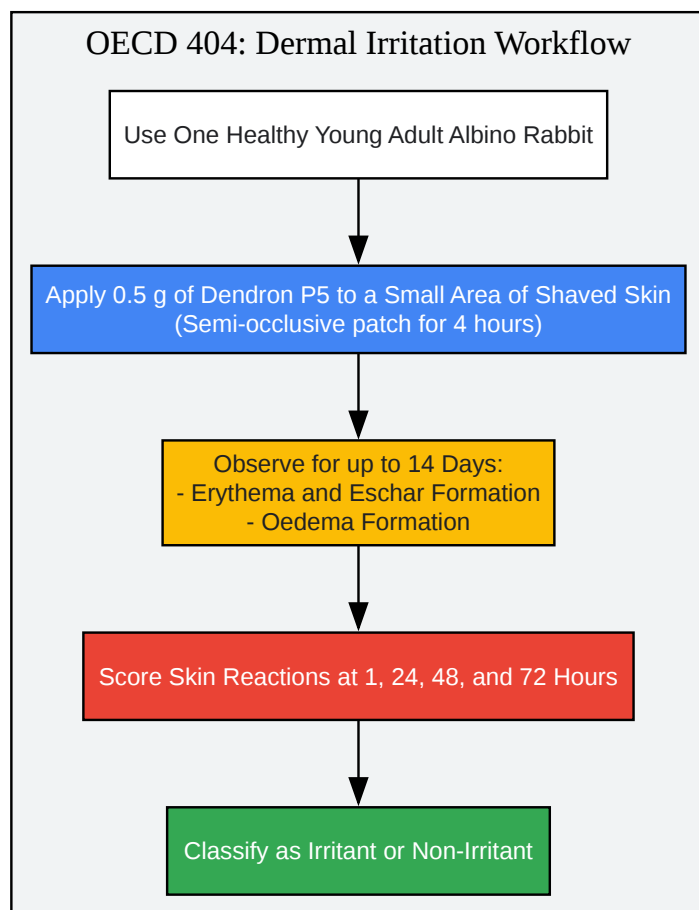


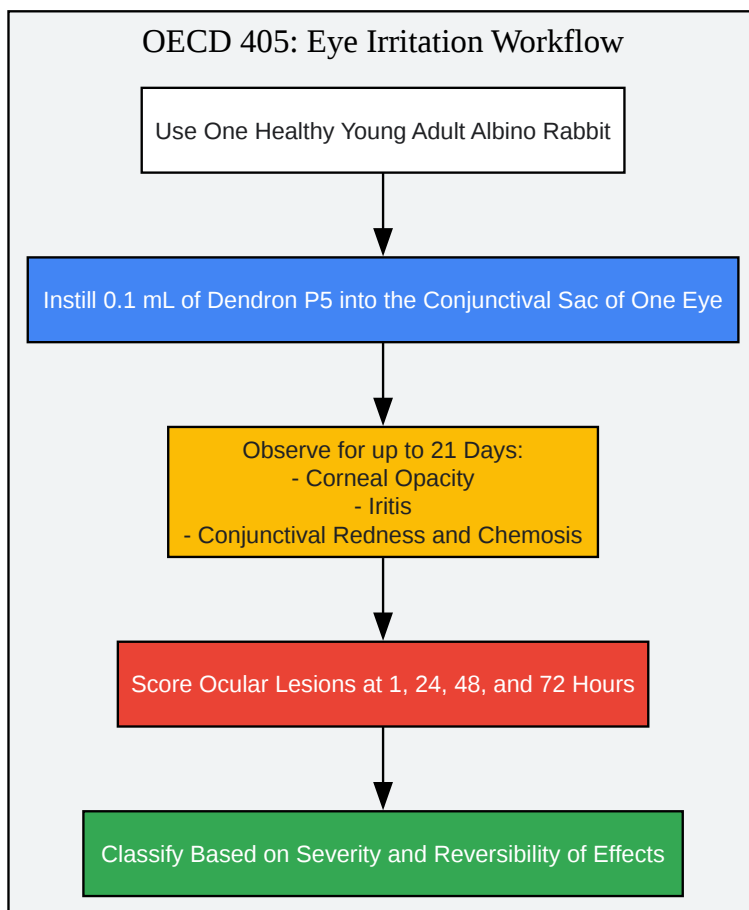
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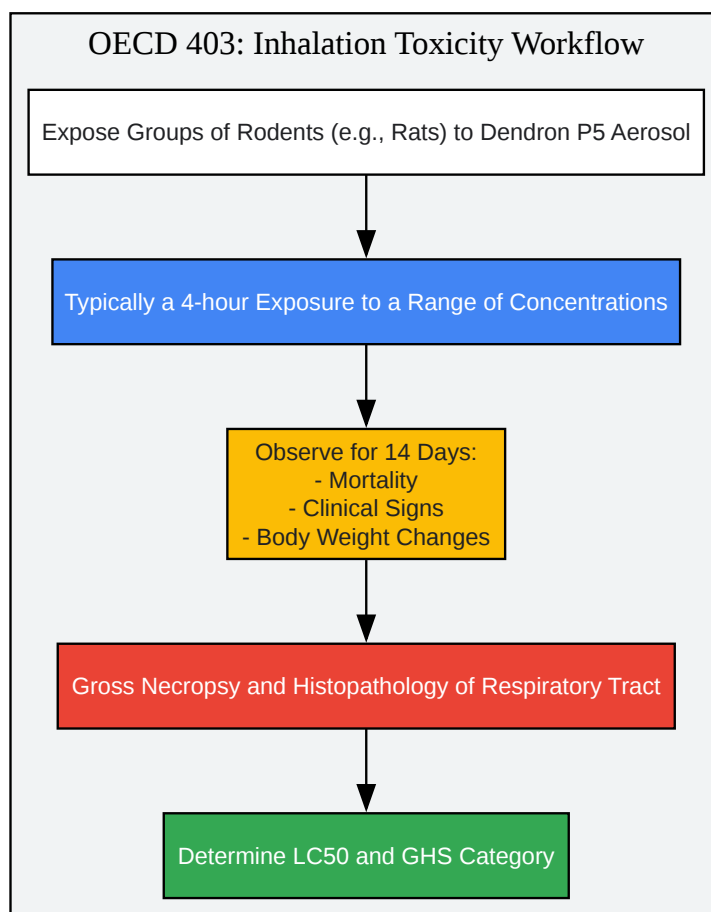
Caption: Workflow for OECD Test Guideline 423.

This method involves a stepwise procedure with the use of 3 animals of a single sex per step. [9] Depending on the mortality and/or moribund status of the animals, further steps with fewer or the same number of animals may be required. The substance is administered orally by gavage. [10]

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404







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